

Foreword: Navigating Aromatic Scaffolds in Modern Drug Discovery

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Compound of Interest

Compound Name: 2,4-Dichloro-6-methoxyaniline

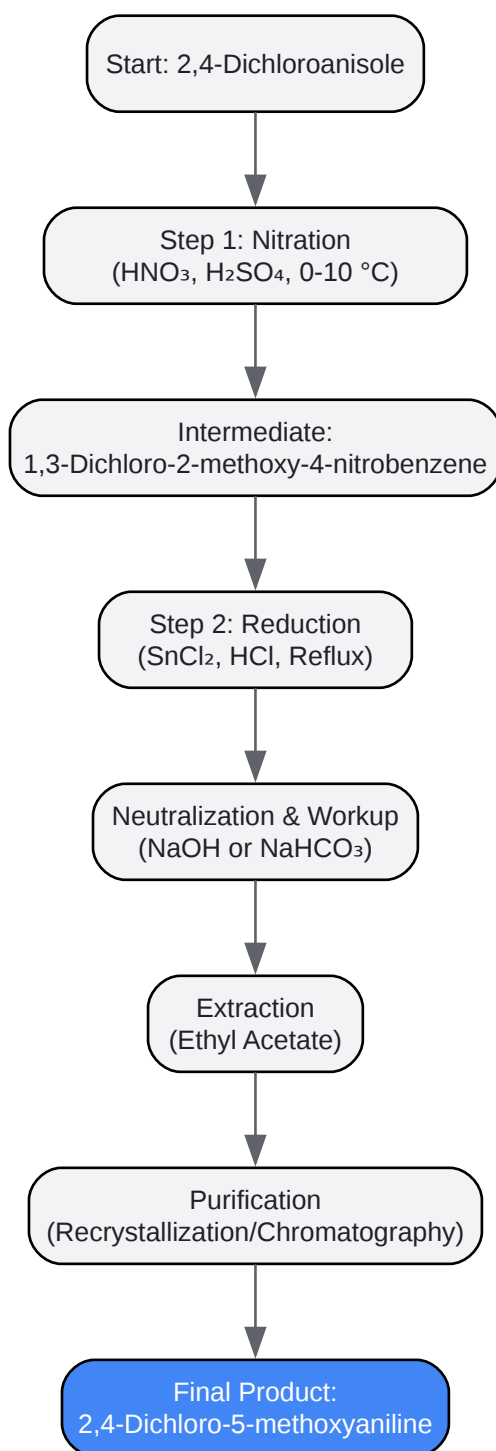
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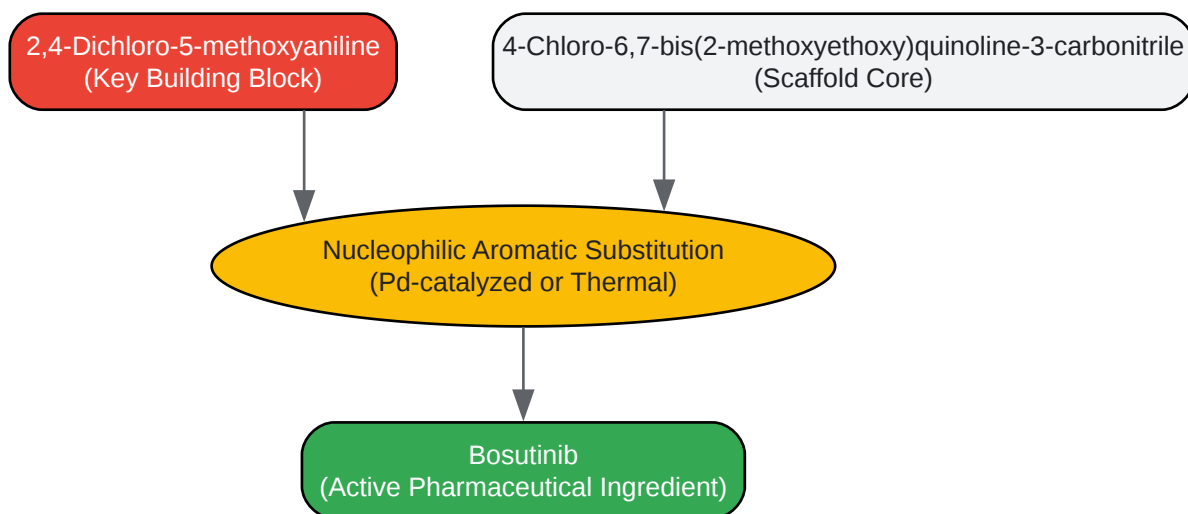
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In the landscape of pharmaceutical development, the strategic selection of molecular building blocks is paramount. Substituted anilines, in particular, represent a cornerstone of medicinal chemistry, offering a versatile scaffold for constructing complex, biologically active molecules. This guide provides a detailed examination of 2,4-dichloro-5-methoxyaniline, a key intermediate in the synthesis of targeted therapeutics. Our focus extends beyond a simple recitation of properties; we aim to deliver a senior application scientist's perspective on its synthesis, characterization, and strategic deployment, providing researchers and drug development professionals with actionable insights grounded in established chemical principles.

Compound Identification and Physicochemical Properties

The precise identification of a chemical entity is critical for reproducibility and regulatory compliance. The compound of interest is formally identified by the International Union of Pure and Applied Chemistry (IUPAC) as 2,4-dichloro-5-methoxyaniline. It is crucial to note the locant numbering of the substituents on the aniline ring, which dictates the formal name.





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